

# (3-chloro-4-methoxyphenyl)methanol molecular weight and formula

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest	
Compound Name:	(3-chloro-4-methoxyphenyl)methanol
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## Technical Guide: (3-chloro-4-methoxyphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical properties of **(3-chloro-4-methoxyphenyl)methanol**, a compound of interest in various research and development applications. The data is presented to support laboratory work and computational analysis.

## Physicochemical Data

The fundamental molecular properties of **(3-chloro-4-methoxyphenyl)methanol** are summarized below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	172.61 g/mol <a href="#">[1]</a> <a href="#">[3]</a>

## Structural and Property Relationship

The chemical structure of a compound dictates its molecular formula, which in turn determines its molecular weight. This relationship is fundamental in chemical sciences and is visualized below.



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Caption: Relationship between chemical identity, formula, and molecular weight.

This guide is intended to provide a concise and accurate summary of the core physicochemical properties of **(3-chloro-4-methoxyphenyl)methanol**. For further information, including experimental protocols and safety data, please refer to the specific substance documentation from your chemical supplier.

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## References

- 1. 14503-45-8|(3-Chloro-4-methoxyphenyl)methanol|BLD Pharm [bldpharm.com]
- 2. PubChemLite - (3-chloro-4-methoxyphenyl)methanol (C8H9ClO2) [pubchemlite.lcsb.uni.lu]
- 3. achmem.com [achmem.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)